

An In-depth Technical Guide to Methyl 7(R)-Hydroxyhexadecanoate

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Compound of Interest

Compound Name: *Methyl 7(R)-Hydroxyhexadecanoate*
Cat. No.: *B15624180*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 7(R)-hydroxyhexadecanoate is a chiral, long-chain fatty acid methyl ester of significant interest in the fields of organic synthesis, biochemistry, and drug discovery. Its specific stereochemistry and functional groups suggest potential roles in various biological processes, making it a valuable target for synthesis and investigation. This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of **Methyl 7(R)-Hydroxyhexadecanoate**. Detailed theoretical data, extrapolated analytical characteristics, and a plausible synthetic approach are presented to facilitate further research and application of this compound.

Chemical Structure and Identifiers

Methyl 7(R)-hydroxyhexadecanoate is the methyl ester of 7(R)-hydroxyhexadecanoic acid. The molecule features a sixteen-carbon backbone with a hydroxyl group at the seventh carbon, exhibiting an (R)-stereochemical configuration, and a methyl ester at the carboxyl end.

Identifier	Value
IUPAC Name	methyl (7R)-7-hydroxyhexadecanoate
Synonyms	Methyl 7(R)-hydroxypalmitate
CAS Number	1212082-49-9[1]
Molecular Formula	C ₁₇ H ₃₄ O ₃ [1]
Molecular Weight	286.45 g/mol [1]
Canonical SMILES	CCCCCCCCC--INVALID-LINK-- CCCCC(=O)OC
InChI	InChI=1S/C17H34O3/c1-3-4-5-6-7-8-9-10-12-16(18)13-11-14-15-17(19)20-2/h16,18H,3-15H2,1-2H3/t16-/m1/s1
InChIKey	PHFQJBDKBCFMOS-OAHLLOKOSA-N

Physicochemical Properties (Predicted)

Due to the limited availability of experimental data for **Methyl 7(R)-Hydroxyhexadecanoate**, the following physicochemical properties have been predicted based on its structure and data from closely related compounds.

Property	Predicted Value
Boiling Point	~370.0 ± 25.0 °C
Density	~0.922 ± 0.06 g/cm ³
pKa	~15.20 ± 0.20

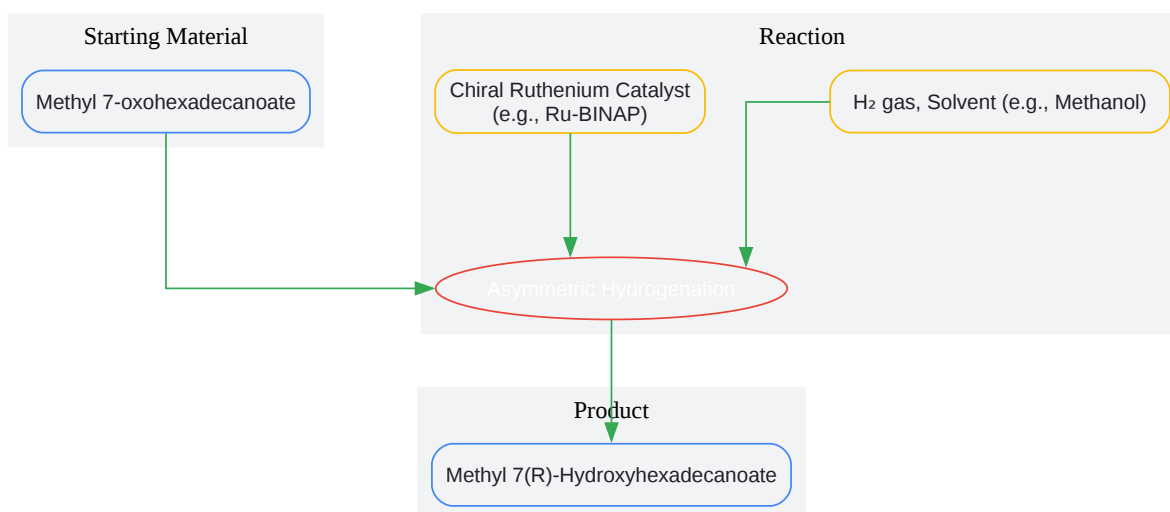
Synthesis and Experimental Protocols

An enantioselective synthesis of **Methyl 7(R)-Hydroxyhexadecanoate** can be envisioned through several modern synthetic methodologies. A plausible and efficient route involves the asymmetric reduction of a corresponding ketoester, Methyl 7-oxohexadecanoate. This

approach leverages well-established catalytic systems to introduce the chiral hydroxyl group with high enantioselectivity.

Proposed Synthetic Pathway: Asymmetric Hydrogenation

A robust method for the synthesis of chiral secondary alcohols is the asymmetric hydrogenation of ketones. This can be adapted for the synthesis of **Methyl 7(R)-Hydroxyhexadecanoate** from Methyl 7-oxohexadecanoate.



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Caption: Proposed synthetic workflow for **Methyl 7(R)-Hydroxyhexadecanoate**.

Detailed Experimental Protocol (Adapted from a similar transformation)

Materials:

- Methyl 7-oxohexadecanoate
- Chiral Ruthenium-BINAP catalyst
- Anhydrous, degassed methanol
- High-pressure autoclave
- Hydrogen gas (high purity)
- Standard laboratory glassware and purification apparatus (silica gel for chromatography)

Procedure:

- **Catalyst Preparation:** In a glovebox or under an inert atmosphere, the chiral ruthenium catalyst is prepared according to established literature procedures.
- **Reaction Setup:** A high-pressure autoclave is charged with Methyl 7-oxohexadecanoate and the chiral ruthenium catalyst in anhydrous, degassed methanol.
- **Hydrogenation:** The autoclave is sealed, purged with hydrogen gas, and then pressurized to the desired pressure (typically 50-100 atm). The reaction mixture is stirred vigorously at a controlled temperature (e.g., room temperature to 50 °C) for 12-24 hours.
- **Work-up:** After the reaction is complete (monitored by TLC or GC), the autoclave is carefully depressurized. The reaction mixture is filtered to remove the catalyst and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **Methyl 7(R)-Hydroxyhexadecanoate**.

Analytical Characterization (Theoretical)

While specific experimental spectra for **Methyl 7(R)-Hydroxyhexadecanoate** are not readily available, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (Predicted):

- ~3.67 ppm (s, 3H): Protons of the methyl ester ($-\text{OCH}_3$).
- ~3.60 ppm (m, 1H): Proton on the carbon bearing the hydroxyl group ($-\text{CH}(\text{OH})-$).
- ~2.30 ppm (t, 2H): Protons on the carbon alpha to the carbonyl group ($-\text{CH}_2-\text{C}=\text{O}$).
- ~1.20-1.60 ppm (m, 26H): Methylene protons of the long alkyl chain ($-(\text{CH}_2)_{13}-$).
- ~0.88 ppm (t, 3H): Protons of the terminal methyl group ($-\text{CH}_3$).

^{13}C NMR (Predicted):

- ~174 ppm: Carbonyl carbon of the methyl ester ($-\text{C}=\text{O}$).
- ~72 ppm: Carbon bearing the hydroxyl group ($-\text{CH}(\text{OH})-$).
- ~51 ppm: Methyl carbon of the ester ($-\text{OCH}_3$).
- ~22-37 ppm: Methylene carbons of the alkyl chain.
- ~14 ppm: Terminal methyl carbon.

Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, long-chain fatty acid esters often show characteristic fragmentation patterns. For a 7-hydroxyalkanoate, the molecular ion peak (M^+) at $m/z = 286$ may be weak or absent. Key fragmentation would likely involve cleavage alpha to the hydroxyl group.

Predicted Key Fragments:

- m/z 159: Cleavage between C6 and C7, resulting in $[\text{CH}(\text{OH})(\text{CH}_2)_5\text{COOCH}_3]^+$.
- m/z 127: Cleavage between C7 and C8, resulting in $[\text{CH}_3(\text{CH}_2)_8]^+$.

- m/z 74: A common fragment for methyl esters resulting from McLafferty rearrangement.

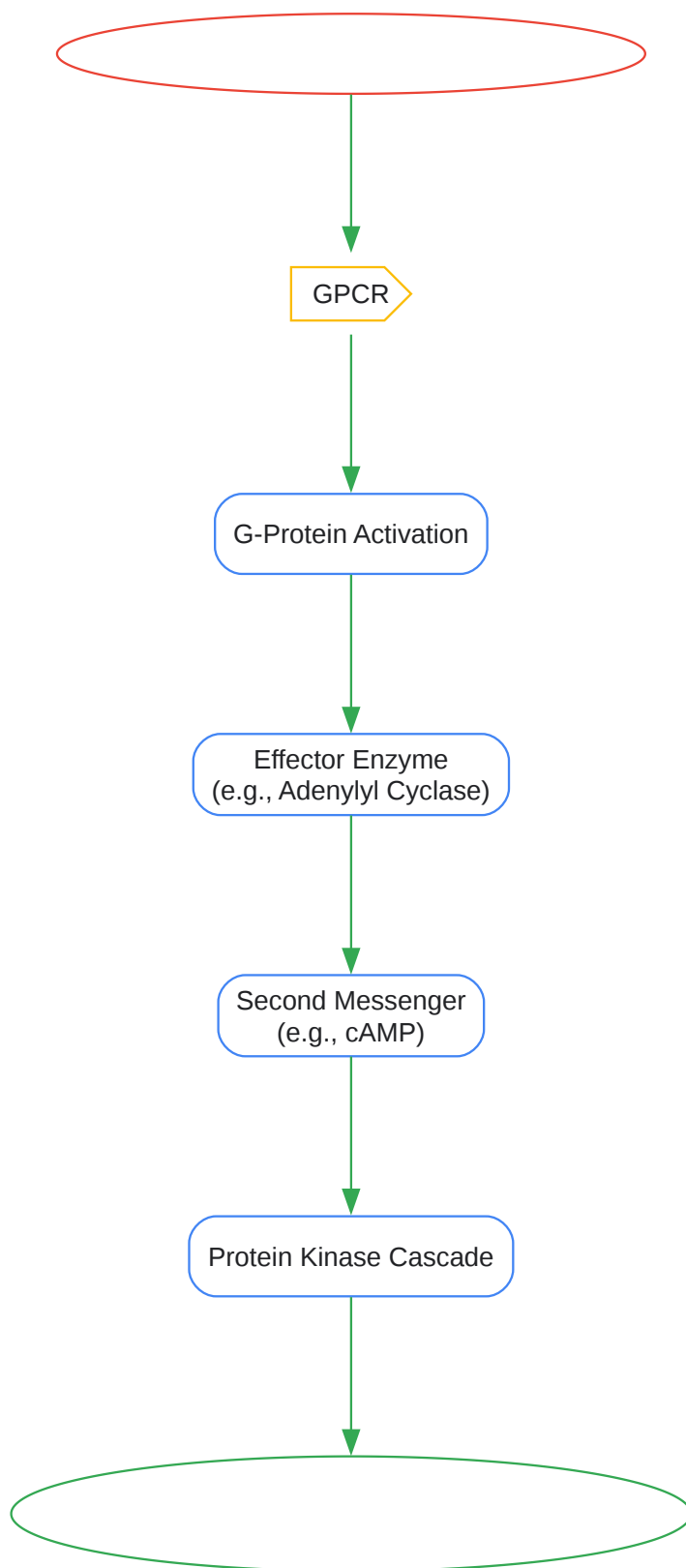
Biological Activity and Potential Applications

While the specific biological activities of **Methyl 7(R)-Hydroxyhexadecanoate** have not been extensively studied, the broader class of monohydroxy fatty acid methyl esters is known to possess a range of biological functions.

- Antimicrobial and Antifungal Properties: Fatty acid methyl esters have been reported to exhibit antimicrobial activity against various pathogenic bacteria and fungi.^[2] The mechanism is thought to involve the disruption of the microbial cell membrane.
- Anti-inflammatory Effects: Some hydroxylated fatty acids and their esters have demonstrated anti-inflammatory properties.^[3]
- Signaling Molecules: Hydroxylated fatty acids can act as signaling molecules in various physiological processes. They can be incorporated into more complex lipids or act as ligands for nuclear receptors.

Hypothetical Signaling Pathway

Given the structural similarities to other bioactive lipids, **Methyl 7(R)-Hydroxyhexadecanoate** could potentially modulate signaling pathways involved in inflammation and metabolism. One such hypothetical pathway is the interaction with a G-protein coupled receptor (GPCR) on the cell surface.



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Caption: A hypothetical GPCR signaling pathway for **Methyl 7(R)-Hydroxyhexadecanoate**.

Conclusion

Methyl 7(R)-Hydroxyhexadecanoate represents a compelling target for chemical synthesis and biological investigation. This technical guide provides a foundational understanding of its chemical nature, predicted properties, and potential significance. The detailed theoretical data and proposed experimental approaches are intended to serve as a valuable resource for researchers in academia and industry, paving the way for future studies to elucidate the precise biological roles and therapeutic potential of this and related chiral lipids. Further experimental validation of the data presented herein is a critical next step in advancing our knowledge of this intriguing molecule.

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